

Comparative Analysis of Potency: Metolachlor vs. Metolachlor ESA Sodium Salt

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Metolachlor ESA sodium salt*

CAS No.: *947601-85-6*

Cat. No.: *B165002*

[Get Quote](#)

A Senior Application Scientist's Guide for Researchers

In the landscape of agricultural chemistry and environmental science, understanding the full lifecycle of a pesticide extends beyond its initial application and efficacy. The transformation products, or metabolites, that form in the environment often exhibit different physicochemical properties, persistence, and, crucially, biological potency compared to the parent compound. This guide provides an in-depth comparison of the widely used herbicide Metolachlor and its primary environmental metabolite, Metolachlor Ethanesulfonic Acid (ESA), with a focus on the relative potency of the **Metolachlor ESA sodium salt** used in toxicological assessments.

Metolachlor is a pre-emergent chloroacetanilide herbicide valued for its effective control of annual grasses and certain broadleaf weeds in numerous crops.^{[1][2]} Its mode of action involves the inhibition of very long-chain fatty acid (VLCFA) synthesis, which halts cell division and elongation in emerging weed seedlings.^{[1][2]} However, in the soil and aquatic environments, metolachlor undergoes microbial degradation, leading to the formation of more mobile and persistent metabolites, most notably Metolachlor ESA and Metolachlor Oxanilic Acid (OA).^{[3][4]} Due to its high mobility and persistence, Metolachlor ESA is frequently detected in surface and groundwater, often at concentrations exceeding the parent compound.^[3] This

guide will dissect the key differences in potency—herbicidal and toxicological—between metolachlor and its ESA metabolite, providing the technical insights necessary for comprehensive risk assessment and research.

From Parent to Metabolite: The Chemical Transformation

The conversion of Metolachlor to Metolachlor ESA is a critical first step in understanding their differing potencies. This transformation, primarily mediated by soil microbes, involves the substitution of the chlorine atom on the chloroacetyl group with a sulfonic acid group.^[4]^[5] This structural change fundamentally alters the molecule's reactivity and interaction with biological systems.

The replacement of the biologically reactive chloroacetyl group, which is key to its herbicidal activity, with a much less reactive sulfonic acid group is the primary reason for the observed reduction in biological potency.^[5]

Caption: Transformation of Metolachlor to its ESA metabolite.

Comparative Potency Analysis

The term "potency" must be contextualized. For this comparison, we will evaluate two distinct forms of biological activity: herbicidal potency and mammalian toxicological potency.

Herbicidal Potency: A Loss of Function

Metolachlor's efficacy as a herbicide is directly linked to its ability to inhibit elongases, enzymes critical for the biosynthesis of VLCFAs in susceptible plants.^[1]^[6] This inhibition disrupts the formation of new cell membranes, arresting the growth of seedling shoots and roots.^[1]

The transformation to Metolachlor ESA effectively neutralizes this herbicidal activity. The replacement of the chloroacetyl group with the sulfonic acid moiety means the molecule can no longer effectively bind to and inhibit the target enzymes. Therefore, Metolachlor ESA is considered to be devoid of the herbicidal potency characteristic of its parent compound. Its presence in the environment is a concern related to water quality and potential toxicological effects on non-target organisms, not weed control.

Mammalian Toxicological Potency: A Consistent Reduction

Toxicological studies are crucial for establishing safety profiles and regulatory limits for pesticides and their metabolites. For Metolachlor ESA, these studies have typically been conducted using its sodium salt (CGA-354743).^[5] The collective data from acute and subchronic studies in animal models consistently demonstrates that **Metolachlor ESA sodium salt** is significantly less toxic than the parent metolachlor.^[5]

This reduction in toxicity can be attributed to two primary factors:

- **Reduced Bioavailability:** Metolachlor ESA is poorly absorbed from the gastrointestinal tract. In studies with rats, over 93% of an administered oral dose was eliminated in the feces within 24 hours, indicating very low systemic uptake.^[5]
- **Altered Chemical Reactivity:** As previously mentioned, the sulfonic acid group is less biologically reactive than the chlorine-containing group of the parent molecule, leading to a lower potential for adverse cellular interactions.^[5]

The following table summarizes key toxicological endpoints, illustrating the difference in potency.

Endpoint	Metolachlor	Metolachlor ESA Sodium Salt	Key Observation
Acute Oral LD50 (Rat)	>2000 mg/kg[7]	>5,000 mg/kg[5]	Metolachlor ESA has a significantly lower acute oral toxicity.
Subchronic Liver Effects (Rat)	Liver hypertrophy and other unequivocal effects on liver function and structure observed at ~500-600 mg/kg/day.[5]	No observable unequivocal liver effects at doses up to ~1,800 mg/kg/day.[5]	The parent compound is a potent inducer of liver effects, while the ESA metabolite is not at comparable doses.
Subchronic Effects (Dog)	NOAEL of 9.7 mg/kg/day based on decreased body weight.[8][9]	Toxicity (e.g., vomiting, changes in blood chemistry) observed at doses of 500 mg/kg/day and higher.[5]	The parent compound shows effects at much lower doses than the ESA metabolite.
Genotoxicity	Not considered genotoxic.[7][9]	Inactive in a battery of short-term tests for oncogenicity (e.g., Ames test, chromosome aberration test).[5]	Both compounds are considered non-genotoxic.
Carcinogenicity Classification	Previously classified as a "possible human carcinogen" (Group C) by the US EPA, now considered "not likely" at non-proliferative doses.[9][10][11]	Studies on oncogenicity were not found; however, it was inactive in tests indicative of oncogenicity.[5]	The parent compound has been studied more extensively, with concerns for liver tumors in female rats at high doses.

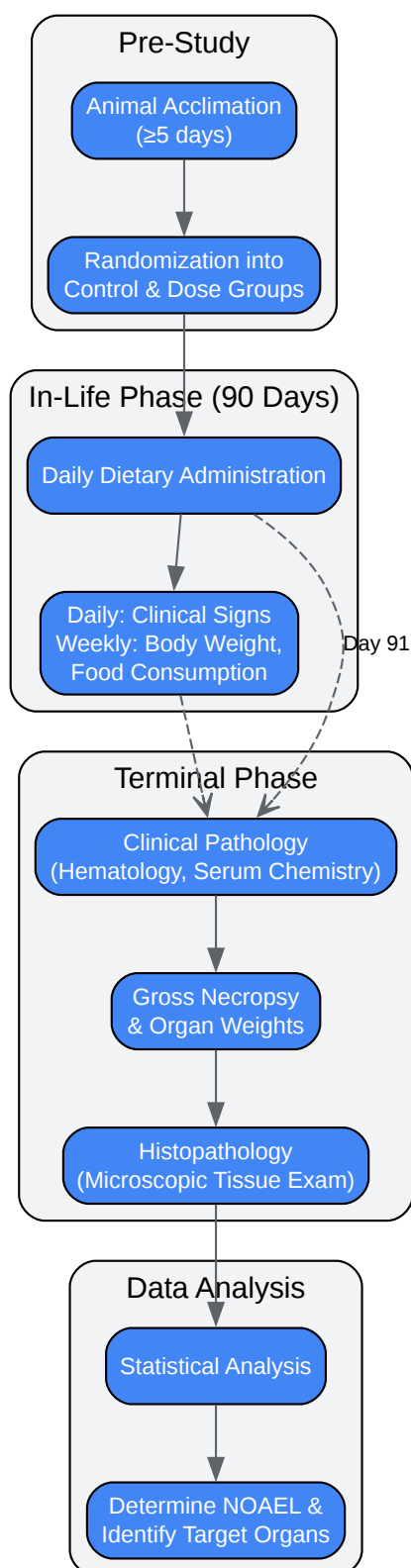
Experimental Protocol: Subchronic 90-Day Oral Toxicity Study in Rats

To provide a practical understanding of how the comparative data is generated, the following is a representative, detailed protocol for a 90-day subchronic toxicity study in rats, a standard for regulatory toxicology. The causality behind these steps is to systematically assess the potential adverse effects of repeated, prolonged exposure to a test substance via the diet.

Methodology

- Test System & Animal Husbandry:
 - Species: Sprague-Dawley (SD) rats (a common model for general toxicology).
 - Source: A certified commercial breeder to ensure animal health and genetic consistency.
 - Acclimation: Animals are acclimated to the laboratory environment for at least 5 days prior to the study start. This reduces stress-related variables.
 - Housing: Housed in environmentally controlled rooms (22±3°C, 30-70% humidity, 12-hour light/dark cycle). Cages and bedding are standardized to prevent confounding exposures.
- Experimental Design:
 - Groups: Five groups of rats (e.g., 10 males and 10 females per group, with a larger control group of 20 per sex).
 - Control Group (Group 1): Receives the basal diet without the test substance. This provides the baseline for all comparisons.
 - Test Groups (Groups 2-5): Receive diets containing **Metolachlor ESA sodium salt** at increasing concentrations (e.g., 360, 1,200, 6,000, and 20,000 ppm).[5] The dose levels are selected based on preliminary range-finding studies to establish a No-Observed-Adverse-Effect Level (NOAEL) and identify potential target organs.
 - Administration: The test substance is mixed into the basal diet. This route simulates potential human exposure through food residues.
- In-Life Observations & Measurements (Daily/Weekly):
 - Mortality and Morbidity: Checked twice daily to ensure animal welfare.

- Clinical Signs: Detailed observations for signs of toxicity (e.g., changes in posture, activity, respiration) are recorded daily.
- Body Weight: Recorded weekly. This is a sensitive indicator of general health.
- Food Consumption: Measured weekly. A decrease can indicate palatability issues or systemic toxicity.
- Ophthalmology: Eyes are examined before the study and at termination to detect any substance-related ocular changes.
- Clinical Pathology (At Termination):
 - Sample Collection: Blood samples are collected from a designated site (e.g., retro-orbital sinus or vena cava) under anesthesia prior to euthanasia. Urine is collected via metabolism cages.
 - Hematology: Analysis of red blood cells, white blood cells, and platelets to assess effects on the blood and immune system.
 - Clinical Chemistry: Measurement of serum enzymes (e.g., ALT, AST, ALP) and biomarkers to assess organ function, particularly for the liver and kidneys.[\[5\]](#)
 - Urinalysis: Evaluation of urine for changes in volume, pH, and the presence of proteins or cells, indicating kidney function.
- Terminal Procedures (At 90 Days):
 - Euthanasia & Necropsy: Animals are humanely euthanized. A complete gross necropsy is performed on all animals, examining external surfaces, orifices, and all internal organs for visible abnormalities.
 - Organ Weights: Key organs (e.g., liver, kidneys, brain, spleen, adrenal glands) are weighed. Changes in organ-to-body-weight ratios can be an early sign of toxicity.[\[5\]](#)
 - Histopathology: A comprehensive set of tissues (over 40 per animal) is collected, preserved in formalin, processed, and examined microscopically by a veterinary pathologist to identify cellular-level changes.[\[5\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for a 90-day subchronic oral toxicity study.

Conclusion and Field Implications

This comparative analysis leads to a clear and evidence-based conclusion: the potency of **Metolachlor ESA sodium salt** is profoundly different from its parent compound, metolachlor.

- **Herbicidal Potency:** The structural transformation from metolachlor to its ESA metabolite results in a complete loss of its herbicidal mode of action. Metolachlor ESA does not contribute to weed control.
- **Toxicological Potency:** **Metolachlor ESA sodium salt** is demonstrably and consistently less toxic to mammals than metolachlor. This is supported by data on acute lethality, subchronic organ toxicity (particularly liver effects), and is mechanistically explained by its poor gastrointestinal absorption and reduced chemical reactivity.

For researchers, scientists, and drug development professionals, this distinction is critical. While the parent herbicide, metolachlor, presents a specific toxicological profile that informs its safety guidelines, its primary metabolite, Metolachlor ESA, constitutes a separate entity for risk assessment. The high persistence and mobility of Metolachlor ESA in water systems mean that its concentration can be a significant factor in environmental monitoring.^[3] However, its substantially lower toxicological potency means that its presence carries a different, and lesser, risk profile than an equivalent concentration of the parent compound. This nuanced understanding is essential for developing accurate environmental quality standards and human health risk assessments.

References

- Stamm, C., et al. (2002). Input Dynamics and Fate in Surface Water of the Herbicide Metolachlor and of its Highly Mobile Transformation Product Metolachlor ESA. *Environmental Science & Technology*, 36(24), 5300-5307. [\[Link\]](#)
- New York State Department of Health. (2002). Metolachlor Ethanesulfonic Acid (Metolachlor ESA) in Drinking Water, Background Document for Development of an Ambient Water Quality Value. [\[Link\]](#)
- Agbroworld. (2024). S-Metolachlor Mode of Action: How It Works for Weed Control & OEM Supply. [\[Link\]](#)

- Wikipedia. Metolachlor. [[Link](#)]
- FBN. (2023). Everything Farmers Need to Know About Metolachlor. [[Link](#)]
- Alavanja, M. C., et al. (2010). Cancer incidence and metolachlor use in the Agricultural Health Study: An update. International Journal of Cancer, 127(6), 1398-1404. [[Link](#)]
- OEHHA. (2017). Public Health Concentrations for Metolachlor, MESA, and MOXA in groundwater. [[Link](#)]
- U.S. Environmental Protection Agency. (2018). S-metolachlor - Human Health Risk Assessment for the Establishment of Permanent Tolerances for Use of the Herbicide on Various Crops. [[Link](#)]
- California Department of Pesticide Regulation. (2024). Human Health Reference Levels for Metolachlor/S-Metolachlor and Degradates in Groundwater. [[Link](#)]
- Zemolin, C. R., et al. (2014). Environmental fate of S-Metolachlor: a review. Planta Daninha, 32(2), 471-481. [[Link](#)]
- World Health Organization. (2003). Metolachlor in Drinking-water. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. S-Metolachlor Mode of Action: How It Works for Weed Control & OEM Supply [allpesticides.com]
- 2. fbn.com [fbn.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]

- [6. Metolachlor - Wikipedia \[en.wikipedia.org\]](#)
- [7. cdn.who.int \[cdn.who.int\]](#)
- [8. oehha.ca.gov \[oehha.ca.gov\]](#)
- [9. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [10. Cancer incidence and metolachlor use in the Agricultural Health Study: An update - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. cdpr.ca.gov \[cdpr.ca.gov\]](#)
- To cite this document: BenchChem. [Comparative Analysis of Potency: Metolachlor vs. Metolachlor ESA Sodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165002/docs#comparative-analysis-of-potency-metolachlor-vs-metolachlor-esa-sodium-salt\]](https://www.benchchem.com/product/b165002/docs#comparative-analysis-of-potency-metolachlor-vs-metolachlor-esa-sodium-salt)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check